

Application Note: Calculating Excess Atmospheric Neon in Groundwater Samples

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Compound of Interest

Compound Name: Neon-water
CAS No.: 213474-04-5
Cat. No.: B14242312

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Introduction

Noble gases, such as neon (Ne), are powerful tracers in hydrogeological studies due to their chemically inert nature.[1] Their concentrations in groundwater are primarily governed by physical processes, making them ideal for investigating groundwater recharge conditions, residence times, and paleotemperatures.[1][2][3]

One important parameter derived from dissolved noble gas analysis is "excess air." This refers to the amount of air dissolved in groundwater that exceeds the equilibrium solubility with the atmosphere at the time of recharge.[4] This phenomenon typically occurs when air becomes entrapped in the soil during water table fluctuations, and the subsequent increase in hydrostatic pressure forces more air to dissolve into the groundwater.[5]

Neon is a particularly good tracer for quantifying excess air because its atmospheric concentration is constant, and it is not significantly affected by biogeochemical processes.[6]

Calculating the excess atmospheric neon (ΔNe) provides valuable insights into groundwater recharge mechanisms and the physical characteristics of the aquifer.^{[4][7]}

Principle of the Method

The calculation of excess atmospheric neon is based on the difference between the measured neon concentration in a groundwater sample and the theoretical neon concentration at atmospheric equilibrium. This equilibrium concentration is dependent on the temperature, atmospheric pressure, and salinity of the water at the time of recharge.

The fundamental equation is:

$$\Delta\text{Ne} (\%) = [(\text{Ne_measured} / \text{Ne_equilibrium}) - 1] * 100$$

Where:

- $\Delta\text{Ne} (\%)$ is the percentage of excess neon.
- Ne_measured is the concentration of neon in the groundwater sample, determined analytically.
- Ne_equilibrium is the theoretical concentration of neon in water at equilibrium with the atmosphere, calculated based on the recharge conditions.

A positive ΔNe value indicates the presence of excess air.^{[4][8]}

Experimental Protocols

Accurate determination of excess neon requires meticulous sample collection and analysis to prevent atmospheric contamination and ensure precise measurements.

Groundwater Sample Collection for Dissolved Gas Analysis

The primary objective during sample collection is to obtain a water sample that is representative of the aquifer and has not come into contact with the atmosphere.

Materials:

- Submersible pump
- Tubing (e.g., copper, Teflon, C-flex, Tygon)
- Glass sample bottles (typically 150 mL) with stoppers[9]
- Beaker (2-4 liters)[9]
- Needle for purging[9]
- Field parameter measurement instruments (for temperature, pH, specific conductance)[10]
- Cooler with ice

Protocol:

- **Well Purging:** Before sampling, purge the well to remove stagnant water from the casing and ensure the sample is representative of the aquifer.[10] Monitor field parameters such as temperature, pH, and specific conductance until they stabilize.[10]
- **Sample Collection Setup:** Connect the tubing to the submersible pump. Place the outlet of the tubing at the bottom of a 2-4 liter beaker filled with raw, unfiltered sample water.[9]
- **Bottle Filling:** Place the sample bottle inside the water-filled beaker. Position the tubing at the bottom of the sample bottle to allow it to fill from the bottom up. This minimizes turbulence and contact with the atmosphere.[9]
- **Flushing:** Allow the water to overflow from the bottle, flushing it with at least three to four bottle volumes (approximately 500 mL) to ensure all atmospheric contaminants are removed. [9]
- **Bubble Removal:** Ensure no air bubbles are adhering to the inside of the bottle. If present, gently tap the bottle or jiggle the tubing to dislodge them.[9]
- **Stopper Insertion:** While the bottle is still submerged in the beaker and water is flowing, insert the stopper firmly.[9] A needle can be inserted through the stopper during this process to allow for air to be purged.[9]

- **Sample Sealing:** Once the stopper is fully inserted, remove the needle (if used) while the bottle remains submerged.[9]
- **Sample Storage and Transport:** Store the samples upside down or on their side in a cooler with ice to minimize bubble formation and prevent the stopper from being pushed out due to temperature changes.[9] Samples should be transported to the laboratory for analysis as soon as possible.

Laboratory Analysis: Mass Spectrometry

The concentration of dissolved neon in the water samples is determined using mass spectrometry.

Methodology:

- **Gas Extraction:** The dissolved gases are extracted from the water sample under vacuum.
- **Gas Separation:** In some systems, the extracted gas mixture is passed through a gas chromatograph (GC) to separate the different gases.
- **Mass Spectrometric Analysis:** The separated gases are then introduced into a mass spectrometer. Mass spectrometry is a highly sensitive technique used to measure the mass-to-charge ratio of ions, allowing for the precise quantification of different gases, including neon isotopes.[11][12][13][14] The instrument is calibrated using a standard gas mixture with a known composition.

Data Presentation and Calculation

The collected and analyzed data are used to calculate the excess atmospheric neon.

Input Data

The following table summarizes the typical data required for the calculation.

Parameter	Symbol	Unit	Description
Sample ID	-	-	Unique identifier for the groundwater sample.
Measured Neon Concentration	Ne_measured	cm ³ STP/g	Neon concentration determined by mass spectrometry.
Recharge Temperature	T	°C	Estimated temperature at which groundwater recharge occurred. This can be derived from noble gas temperature models or other hydrogeological data.
Salinity	S	‰ (ppt)	Salinity of the groundwater sample.
Atmospheric Pressure	P	atm	Atmospheric pressure at the recharge elevation.

Neon Solubility Data

The equilibrium concentration of neon (Ne_equilibrium) is calculated using neon solubility data. The solubility of neon in water is a function of temperature and salinity.[3] The following table provides reference values for neon solubility in freshwater at atmospheric pressure (1 atm).

Temperature (°C)	Neon Solubility (10 ⁻⁸ mol/kg)
0	1.14
5	1.05
10	0.98
15	0.93
20	0.89
25	0.86

Note: For saline waters, a correction factor must be applied.

Calculation of Excess Neon

Step 1: Determine the Equilibrium Neon Concentration (Ne_{equilibrium})

Using the estimated recharge temperature and salinity, determine the corresponding neon solubility from established solubility tables or equations.[\[3\]](#) Adjust this value for the atmospheric pressure at the recharge elevation.

Step 2: Calculate Excess Neon (ΔNe)

Use the formula: $\Delta\text{Ne (\%)} = [(\text{Ne}_{\text{measured}} / \text{Ne}_{\text{equilibrium}}) - 1] * 100$

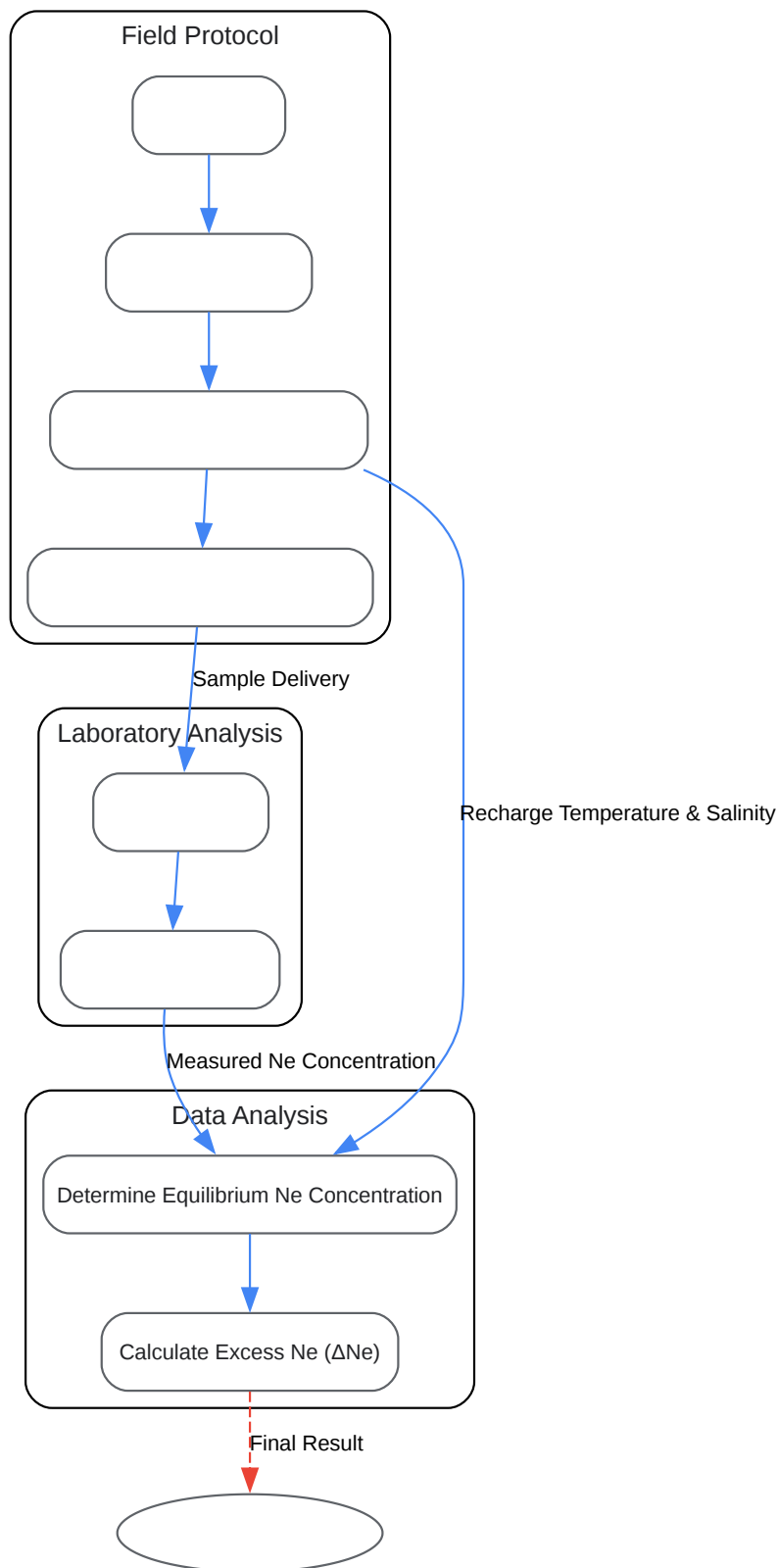
Example Calculation and Results

The following table presents an example of the input data and the calculated excess neon for several groundwater samples.

Sample ID	Measured Ne (cm ³ STP/g)	Recharge Temp (°C)	Equilibrium Ne (cm ³ STP/g)	Excess Ne (ΔNe %)
GW-01	2.50 x 10 ⁻⁵	10	2.19 x 10 ⁻⁵	14.2
GW-02	3.15 x 10 ⁻⁵	12	2.12 x 10 ⁻⁵	48.6
GW-03	2.20 x 10 ⁻⁵	8	2.27 x 10 ⁻⁵	-3.1

Visualizations

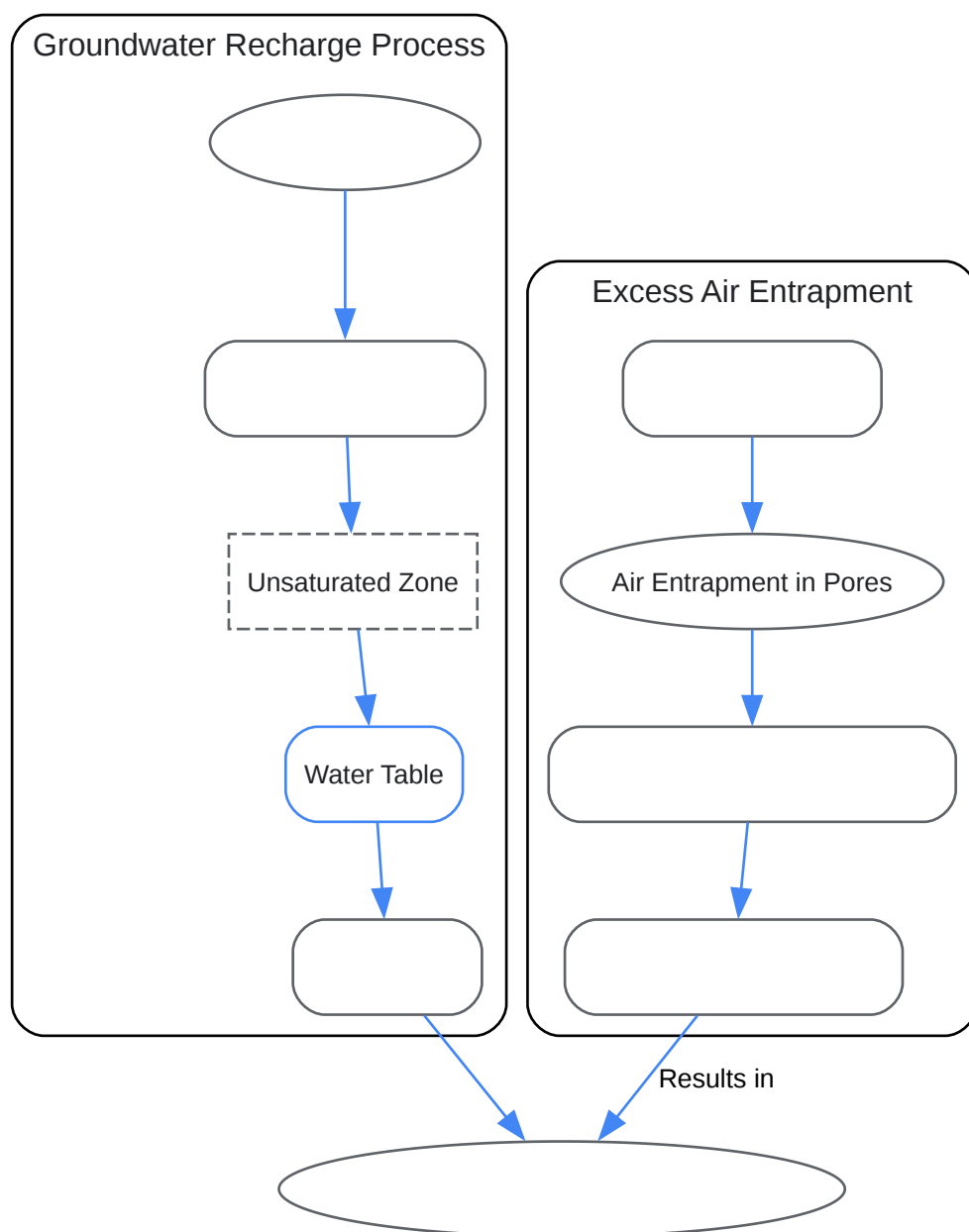
Experimental Workflow



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Caption: Experimental workflow for calculating excess atmospheric neon.

Conceptual Diagram of Excess Neon Formation

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Caption: Conceptual model of excess atmospheric neon formation in groundwater.

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